

Personal protective equipment for handling Pentabromophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentabromophenol

Cat. No.: B1679275

[Get Quote](#)

Essential Safety and Handling Guide for Pentabromophenol

For researchers, scientists, and drug development professionals, the safe handling of chemicals is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for **Pentabromophenol**.

Chemical Identifier:

Name	Pentabromophenol
Synonyms	2,3,4,5,6-Pentabromophenol, Perbromophenol
CAS Number	608-71-9
Molecular Formula	C ₆ HBr ₅ O
Molecular Weight	488.59 g/mol
Appearance	Beige-to-brown powder[1]

Hazard Summary:

Pentabromophenol is a hazardous substance that requires strict safety measures. It is classified as toxic if swallowed, in contact with skin, or if inhaled.[2][3] It also causes skin and

serious eye irritation and may cause respiratory irritation.[2][3]

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin[4]
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled
Skin Irritation (Category 2)	H315: Causes skin irritation[2][3]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[2][3]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[3]
Hazardous to the aquatic environment, acute hazard (Category 1)	H400: Very toxic to aquatic life[2][3]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

Body Area	Required PPE
Eye/Face	Chemical splash-resistant safety glasses or goggles with side protection.[3] A face shield may be appropriate in some workplaces.[3]
Hands	Wear chemically compatible gloves.[4][5] The specific glove material should be selected based on an evaluation of the workplace hazards, duration of use, and the glove's chemical resistance.
Body	Protective clothing must be selected based on the workplace hazards.[3] This includes a lab coat or chemical-resistant suit. Immediately remove any clothing that becomes contaminated.[4]
Respiratory	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2] Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[2]

Emergency Procedures

Immediate action is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration.[4] Keep the person warm and at rest. Seek immediate medical attention.[4][6]
Skin Contact	Immediately remove all contaminated clothing. [4] Wash the affected area thoroughly with soap and plenty of water.[2][4] Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for at least 15 minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention from an ophthalmologist.
Ingestion	Do not induce vomiting.[7] If the person is conscious, rinse their mouth with water.[2][6] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2][3]

Handling and Disposal Plan

A systematic approach to handling and disposal is essential to maintain a safe laboratory environment.

Handling:

- Use only in a well-ventilated area or outdoors.[3][4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][4]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

- Keep away from foodstuffs, beverages, and feed.[4]
- Store in a locked-up, well-ventilated place. Keep the container tightly closed.

Spill Management:

- Evacuate personnel to a safe area.
- Wear appropriate PPE as outlined above.
- Avoid dust formation.[2]
- Sweep up the spilled substance and place it into a suitable, closed container for disposal.[1]
[2]
- Do not let the product enter drains.[2]

Disposal:

- Disposal must be made according to official regulations.[8]
- Consult state, local, or national regulations to ensure proper disposal.[8]
- Contact a licensed professional waste disposal service to dispose of this material.[6]
- Contaminated packaging should be disposed of in the same manner as the product.

Safe Handling Workflow for Pentabromophenol

The following diagram outlines the procedural flow for safely handling **Pentabromophenol** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Pentabromophenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ICSC 1564 - PENTABROMOPHENOL [inchem.org]
- 2. capotchem.cn [capotchem.cn]
- 3. aksci.com [aksci.com]
- 4. agilent.com [agilent.com]
- 5. blog.storemasta.com.au [blog.storemasta.com.au]
- 6. Pentabromophenol | C6Br5OH | CID 11852 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemistry.unm.edu [chemistry.unm.edu]
- 8. nextsds.com [nextsds.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Pentabromophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679275#personal-protective-equipment-for-handling-pentabromophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com